

Provisional Safety and Handling Assessment for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: 4-(2-Chlorophenyl)-1,3-thiazole-2-carboxylic acid
CAS No.: 1211505-13-3
Cat. No.: B572999

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This document provides a comprehensive safety and handling guide for **4-(2-Chlorophenyl)-1,3-thiazole-2-carboxylic acid**. As specific safety data for this compound is not extensively published, this guide has been constructed by leveraging data from its close structural isomer, 2-(4-chlorophenyl)-1,3-thiazole-4-carboxylic acid (CAS No. 17228-98-7), a common and scientifically accepted practice for provisional hazard assessment of novel chemical entities.^{[1][2]} This approach allows for the implementation of robust safety protocols while acknowledging the need for future compound-specific testing.

The core of this molecule, a substituted thiazole carboxylic acid, is a versatile scaffold in the development of pharmaceuticals and agrochemicals.^[3] Its biological activity makes it a valuable building block for synthesizing molecules with potential anti-inflammatory, antimicrobial, or antifungal properties.^{[3][4]} Given its intended use in research and development, a thorough understanding of its potential hazards and handling requirements is paramount for ensuring personnel safety and experimental integrity.

Section 1: Compound Identification and Physicochemical Properties

Proper identification is the foundation of chemical safety. The distinction between the target compound and its surrogate is critical for documentation and future data acquisition.

Property	Target Compound: 4-(2-Chlorophenyl)-1,3-thiazole-2-carboxylic acid	Surrogate Compound: 2-(4-Chlorophenyl)-1,3-thiazole-4-carboxylic acid
IUPAC Name	4-(2-chlorophenyl)-1,3-thiazole-2-carboxylic acid	2-(4-chlorophenyl)-1,3-thiazole-4-carboxylic acid[2]
CAS Number	Not readily available	17228-98-7[1][2]
Molecular Formula	C ₁₀ H ₆ ClNO ₂ S[2]	C ₁₀ H ₆ ClNO ₂ S[2]
Molecular Weight	239.68 g/mol [2][3]	239.68 g/mol [2][3]
Appearance	Data not available (Predicted: Off-white solid)	Off-white solid[3]
Melting Point	Data not available	187-190°C[1]
Boiling Point	Data not available	441.9°C at 760 mmHg[1]
Purity	≥ 97% (Assumed for research-grade)	≥ 97% (HPLC)[3]

Section 2: Hazard Identification and GHS Classification (Provisional)

The Globally Harmonized System (GHS) provides a universal standard for chemical classification. Based on aggregated data from multiple suppliers for the 4-chloro isomer, a provisional classification for the 2-chloro isomer is established.[2]

GHS Pictogram:

Signal Word: Warning[1][2]

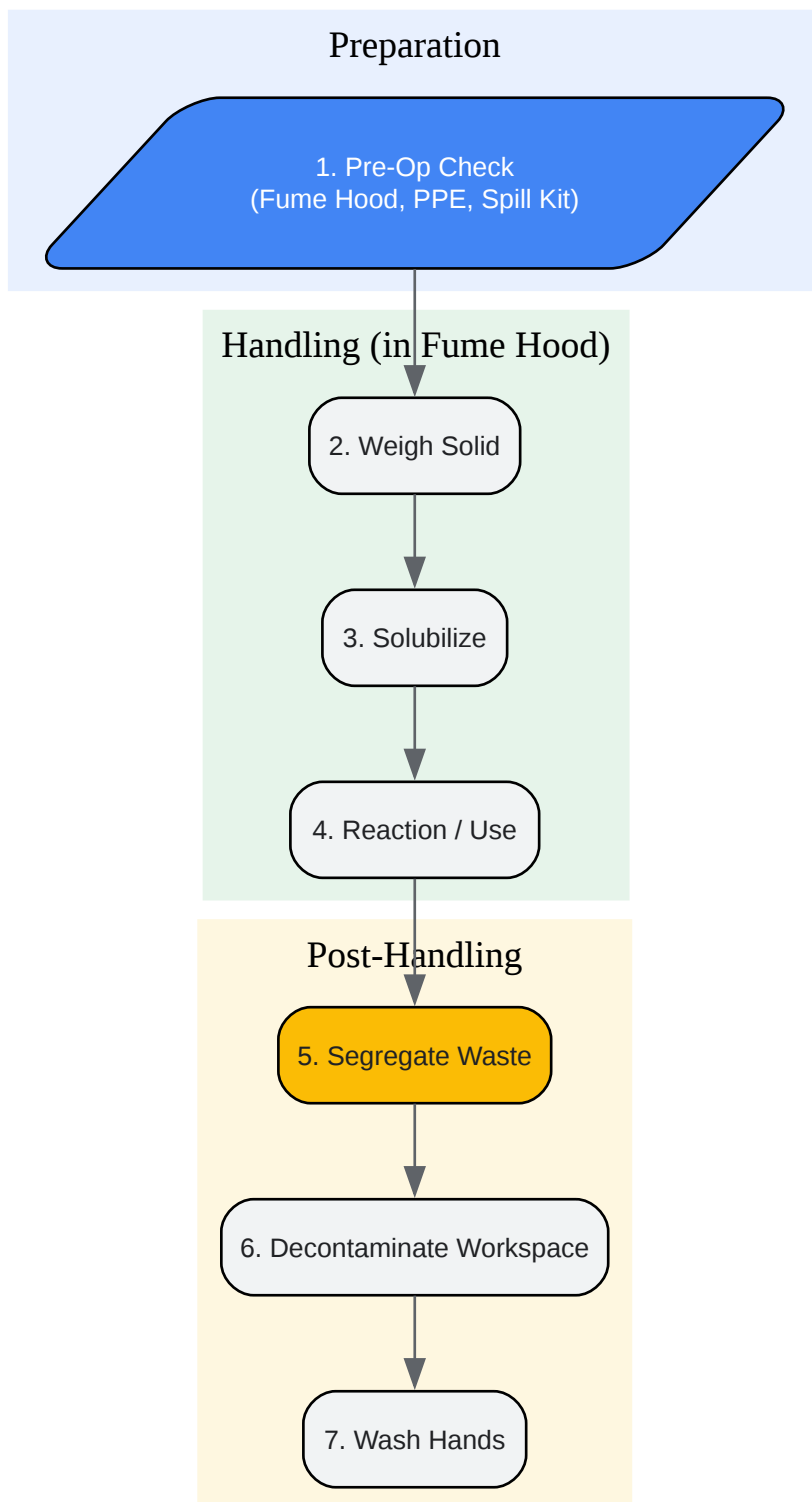
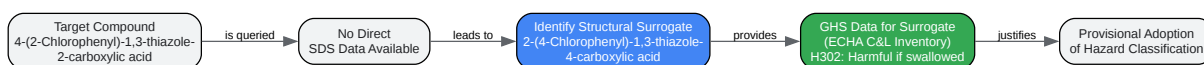
Hazard Statement(s):

- H302: Harmful if swallowed.[1][2] This is the primary hazard classification reported consistently for the surrogate compound.

Precautionary Statement(s):

- P264: Wash hands and any exposed skin thoroughly after handling.[1]
- P270: Do not eat, drink or smoke when using this product.[1]
- P301 + P317: IF SWALLOWED: Get medical help.[1]
- P330: Rinse mouth.[1]
- P501: Dispose of contents/container to an approved waste disposal plant.[1][5]

The logic for this provisional assessment is based on the principle of structural similarity. Both isomers share the same molecular formula, molecular weight, and core functional groups (chlorophenyl, thiazole, carboxylic acid). These groups are the primary drivers of the compound's toxicological properties. Therefore, it is reasonable to assume a similar acute oral toxicity profile until specific data for the 2-chloro isomer becomes available.



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Caption: Standard laboratory handling workflow.

Personal Protective Equipment (PPE)

The selection of PPE is based on a risk assessment of the potential hazards.

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards. [1]* Skin Protection:
 - Wear a flame-retardant laboratory coat.
 - Handle with chemical-resistant gloves (e.g., nitrile). Gloves must be inspected prior to use and replaced immediately if signs of degradation appear. [1]* Respiratory Protection: If engineering controls (i.e., fume hood) are not available or if dust formation is significant, use a full-face respirator with an appropriate particulate filter. [1]

Section 4: Emergency Procedures

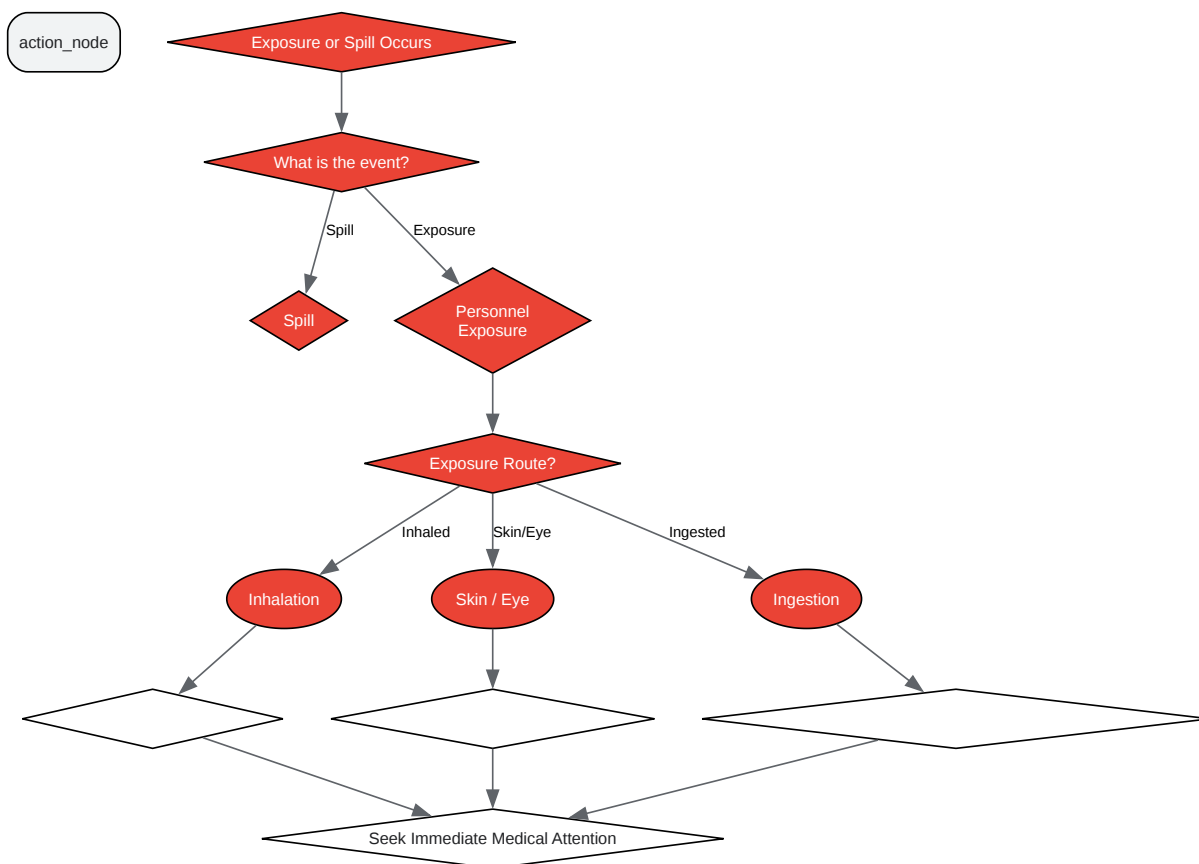
Rapid and correct response to an exposure or spill is critical. Personnel must be familiar with these procedures before beginning work.

First-Aid Measures

- If Inhaled: Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention. [1]* Following Skin Contact: Take off contaminated clothing immediately. Wash the affected area with soap and plenty of water for at least 15-20 minutes. [1][6]If skin irritation occurs, get medical advice. [5]* Following Eye Contact: Rinse cautiously with pure water for at least 15 minutes, holding the eyelids open. [1][5]Remove contact lenses, if present, after the first 5 minutes, then continue rinsing. [6]Seek immediate medical attention.
- Following Ingestion: Rinse mouth with water. Do NOT induce vomiting. [1]Never give anything by mouth to an unconscious person. Call a Poison Control Center or doctor immediately. [1]

Accidental Release Measures (Spills)

- Personal Precautions: Evacuate personnel to safe areas. Avoid dust formation and breathing vapors or dust. [1] Ensure adequate ventilation. Wear the prescribed PPE.
- Environmental Precautions: Prevent further leakage or spillage if it is safe to do so. Do not let the chemical enter drains or waterways. [1] 3. Containment and Cleaning Up:
 - For small spills, collect the material using a method that does not generate dust (e.g., gently sweep or vacuum).
 - For larger spills, contain the spilled material if possible. [6] * Place the collected material into a suitable, labeled, and closed container for disposal. [1][5]



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Caption: Decision tree for emergency first aid response.

Section 5: Storage and Disposal

- Storage: Store the container tightly closed in a dry, cool, and well-ventilated place. [1]Recommended storage temperature is between 0-8°C. [3]Store locked up and apart from incompatible materials such as strong oxidizing agents. [1][7]* Disposal: Disposal of this substance and its container must be done at an approved waste disposal facility in accordance with local, regional, and national regulations. [1][5]Do not allow the product to reach the sewage system.

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